

Technical Whitepaper: Cholesteryl Dodecyl Carbonate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Cholesteryl dodecyl carbonate

CAS No.: 15455-85-3

Cat. No.: B108526

[Get Quote](#)

Physicochemical Architecture and Applications in Cholestosome Technology & Liquid Crystal Systems

Executive Summary

Cholesteryl dodecyl carbonate (CDC), CAS 15455-85-3, is a non-amphiphilic lipid mesogen combining a rigid steroid core with a flexible dodecyl (C12) carbonate tail. Unlike standard cholesteryl esters, the carbonate linkage confers distinct hydrolytic stability and polarity profiles, making CDC a critical component in the engineering of cholestosomes—liposome-independent drug delivery vectors—and thermochromic liquid crystal (LC) sensors. This guide analyzes the physicochemical behavior of CDC, detailing its synthesis, phase transition thermodynamics, and its role in stabilizing lipid-drug conjugates against enzymatic degradation.

Chemical Identity & Molecular Architecture

CDC is characterized by a "rod-like" (calamitic) geometry essential for mesophase formation. The molecule consists of three functional domains:

- **Rigid Core:** The tetracyclic cholest-5-ene skeleton (steroid nucleus) provides mechanical rigidity and optical chirality.
- **Linker:** The carbonate group (-O-CO-O-) introduces a dipole moment distinct from ester linkages, influencing intermolecular forces and hydrolytic degradation rates.
- **Flexible Tail:** The dodecyl (lauryl) chain acts as a "solvent" for the rigid core, lowering the melting point and enabling liquid crystalline behavior at accessible temperatures.

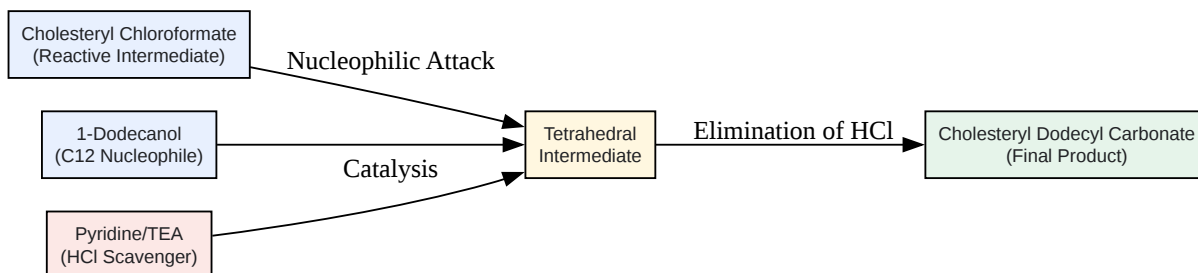
| Property | Specification |
|-------------------|--|
| IUPAC Name | Cholest-5-en-3 β -yl dodecyl carbonate |
| Molecular Formula | C ₄₀ H ₇₀ O ₃ |
| Molecular Weight | ~599.0 g/mol |
| Melting Point | ~62°C (Crystalline to Mesophase/Isotropic) |
| Solubility | Soluble in Chloroform, DCM, Benzene; Insoluble in Water |
| Chirality | Left-handed helix (Cholesteric phase) |

Synthesis & Purification Protocol

While CDC can be synthesized via direct condensation, the Chloroformate Route is preferred for high purity and yield, minimizing side reactions associated with direct esterification.

Reaction Mechanism

The synthesis proceeds via a nucleophilic substitution where the hydroxyl group of 1-dodecanol attacks the carbonyl carbon of cholesteryl chloroformate.



[Click to download full resolution via product page](#)

Figure 1: Synthetic pathway for **Cholesteryl Dodecyl Carbonate** via the chloroformate intermediate.

Experimental Protocol

Reagents: Cholesteryl chloroformate (1.0 eq), 1-Dodecanol (1.1 eq), Pyridine (1.2 eq), Dichloromethane (DCM, anhydrous).[1]

- Preparation: Dissolve 10 mmol of cholesteryl chloroformate in 50 mL anhydrous DCM under nitrogen atmosphere.
- Addition: Cool to 0°C. Add 1-dodecanol dropwise.
- Catalysis: Add pyridine slowly to scavenge HCl. The reaction is exothermic; maintain temperature <5°C.
- Reaction: Allow to warm to room temperature and stir for 12 hours. Monitor via TLC (Hexane:Ethyl Acetate 9:1).
- Workup: Wash organic layer with 1M HCl (to remove pyridine), then saturated NaHCO₃, then brine.
- Purification: Recrystallize from hot acetone or ethanol. The carbonate product will precipitate as white waxy crystals upon cooling.

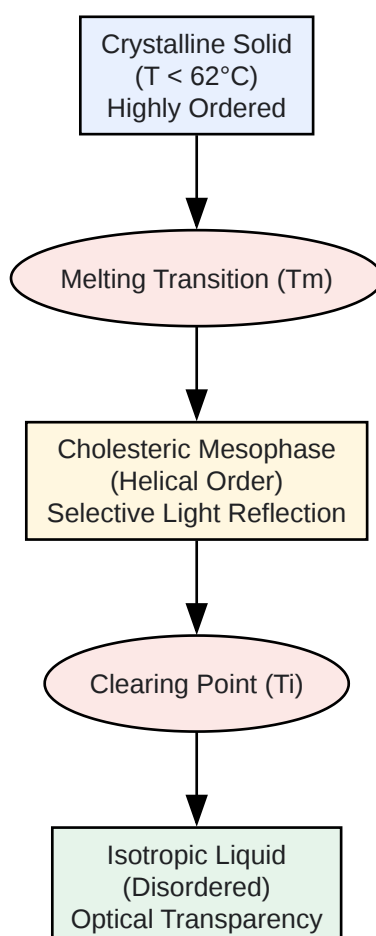
Physicochemical Properties: Phase Behavior

CDC exhibits enantiotropic liquid crystalline behavior. Upon heating, it transitions from a crystalline solid to a cholesteric (chiral nematic) mesophase before becoming an isotropic liquid.

Thermodynamic Transitions

The carbonate linker typically lowers the phase transition temperatures compared to the corresponding ester (cholesteryl dodecanoate) due to the altered bond angle and dipole.

- Solid State: Crystalline, highly ordered.
- Transition ($T_m \sim 62^\circ\text{C}$): Melts into a Cholesteric Mesophase. The molecules align in layers that twist helically.
- Clearing Point: Transition to Isotropic Liquid (Temperature varies with purity, typically $>80^\circ\text{C}$).



[Click to download full resolution via product page](#)

Figure 2: Thermotropic phase transition sequence of **Cholesteryl Dodecyl Carbonate**.

Applications in Drug Delivery: The Cholestosome

While liposomes rely on phospholipids, Cholestosomes are neutral, lipid-core vesicles formed exclusively from cholesteryl esters and carbonates. CDC is a vital component here because its melting point ($\sim 62^{\circ}\text{C}$) allows for the creation of vesicles that are solid at body temperature (37°C) but can be processed at elevated temperatures.

Mechanism of Action

- **Encapsulation:** Hydrophobic drugs are dissolved in the molten CDC/Cholesteryl mixture.
- **Formation:** Upon sonication and cooling, the lipids form a supercooled smectic/cholesteric shell or a solid lipid core.
- **Stability:** Unlike phospholipids, CDC is resistant to phospholipases and pH fluctuations in the GI tract. The carbonate bond degrades slowly via non-enzymatic hydrolysis or specific esterase activity, providing sustained release.

Formulation Table: Cholestosome vs. Liposome

| Feature | Standard Liposome | CDC-Based Cholestosome |
|----------------------|---|-----------------------------------|
| Primary Lipid | Phospholipids (DSPC, POPC) | Cholesteryl Carbonates/Esters |
| Surface Charge | Zwitterionic/Charged | Neutral (unless modified) |
| Stability (GI Tract) | Low (Acid/Enzyme sensitive) | High (Resistant to phospholipase) |
| Drug Loading | Hydrophilic (Core), Amphiphilic (Bilayer) | Lipophilic (Matrix/Shell) |
| Release Trigger | Membrane fusion/degradation | Matrix erosion/Phase transition |

Applications in Photonics & Sensors

CDC is used in Thermochromic Liquid Crystal (TLC) mixtures. By mixing CDC with cholesteryl nonanoate or cholesteryl oleyl carbonate, researchers can tune the "pitch" of the helical

structure.

- Pitch (p): The distance for the helix to rotate 360° .
- Color: Light is reflected when wavelength

(where

is the refractive index).

- Temperature Sensitivity: As T increases, the pitch tightens (usually), shifting the reflected color from Red

Blue.

- Role of CDC: The dodecyl chain provides a specific "dilution" effect on the helix, shifting the operational temperature range of the sensor mixture to higher regimes compared to shorter-chain carbonates.

References

- Biosynth. (n.d.). Cholesteryl hexadecyl carbonate properties and liquid crystal applications. Retrieved from
- Croll, D. H., Sripada, P. K., & Hamilton, J. A. (1987). Temperature-dependent molecular motions and phase behavior of cholesteryl ester analogues. *Journal of Lipid Research*, 28(12), 1444-1454.
- Small, D. M. (1988). Physical properties of cholesteryl esters. In *The Physical Chemistry of Lipids*. Plenum Press.
- McClements, D. J., & Xiao, H. (2012). Potential of structured lipid carriers for delivery of lipophilic drugs.
- Niagara University. (2023). Development of the cholestosome, a novel delivery system made exclusively from cholesteryl esters.
- ChemicalBook. (2024). Cholesteryl chloroformate Synthesis and Reactions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Cholesteryl chloroformate | 7144-08-3 | Benchchem [[benchchem.com](https://www.benchchem.com)]
- To cite this document: BenchChem. [Technical Whitepaper: Cholesteryl Dodecyl Carbonate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b108526/docs#technical-whitepaper-cholesteryl-dodecyl-carbonate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check